

Ampkinone: Application Notes and Protocols for In Vivo Research

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Compound of Interest

Compound Name: Ampkinone

Cat. No.: B560074

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These application notes provide a comprehensive overview of **Ampkinone**, a small molecule activator of AMP-activated protein kinase (AMPK), for in vivo research applications. This document includes detailed information on its mechanism of action, established dosage and administration protocols, and key experimental procedures.

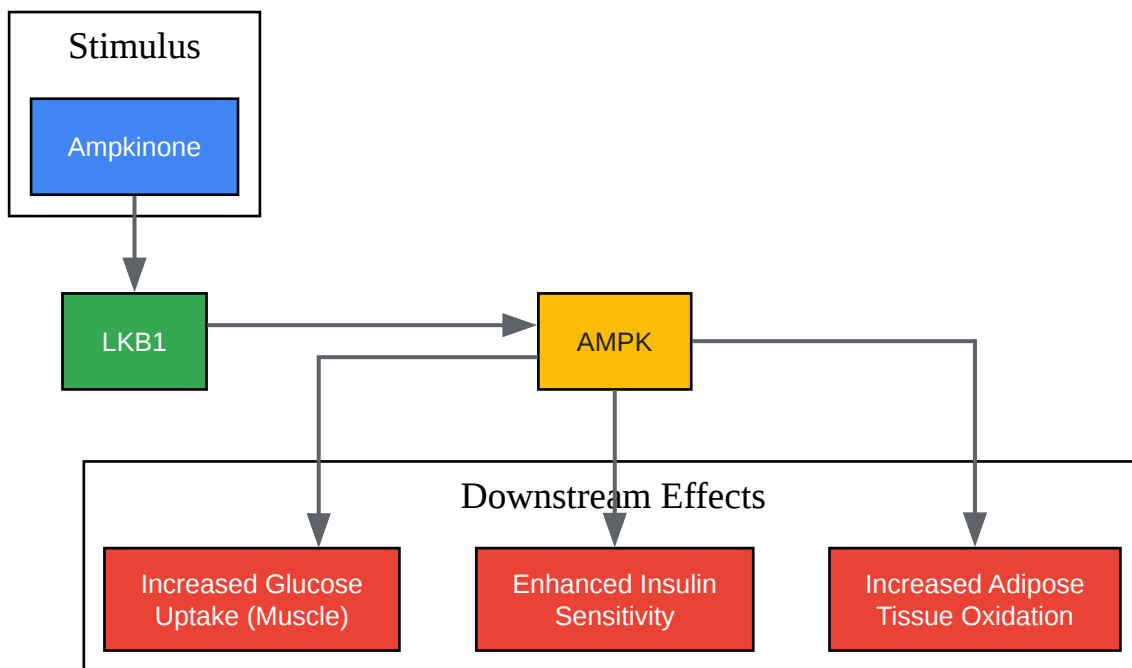
Mechanism of Action

Ampkinone is an indirect activator of AMP-activated protein kinase (AMPK), a crucial enzyme in the regulation of cellular energy homeostasis.^[1] Its mechanism involves the stimulation of AMPK phosphorylation, a process that is dependent on the activity of the upstream kinase LKB1.^{[1][2]} The activation of AMPK by **Ampkinone** leads to an increase in glucose uptake in muscle cells.^[1] In vivo studies have demonstrated that **Ampkinone** enhances AMPK activity in both the liver and muscle tissues, which in turn improves insulin sensitivity and promotes the oxidation of adipose tissue.

Signaling Pathway

The activation of AMPK by **Ampkinone** initiates a signaling cascade that plays a central role in metabolic regulation. AMPK acts as a cellular energy sensor, responding to increases in the AMP/ATP ratio. Upon activation by upstream kinases such as LKB1 and CAMKK2, AMPK phosphorylates a variety of downstream targets. This phosphorylation cascade inhibits anabolic

pathways that consume ATP, such as the mTORC1 pathway, while simultaneously activating catabolic pathways that generate ATP.



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Ampkinone's mechanism of action via the LKB1-AMPK signaling pathway.

In Vivo Dosage and Administration

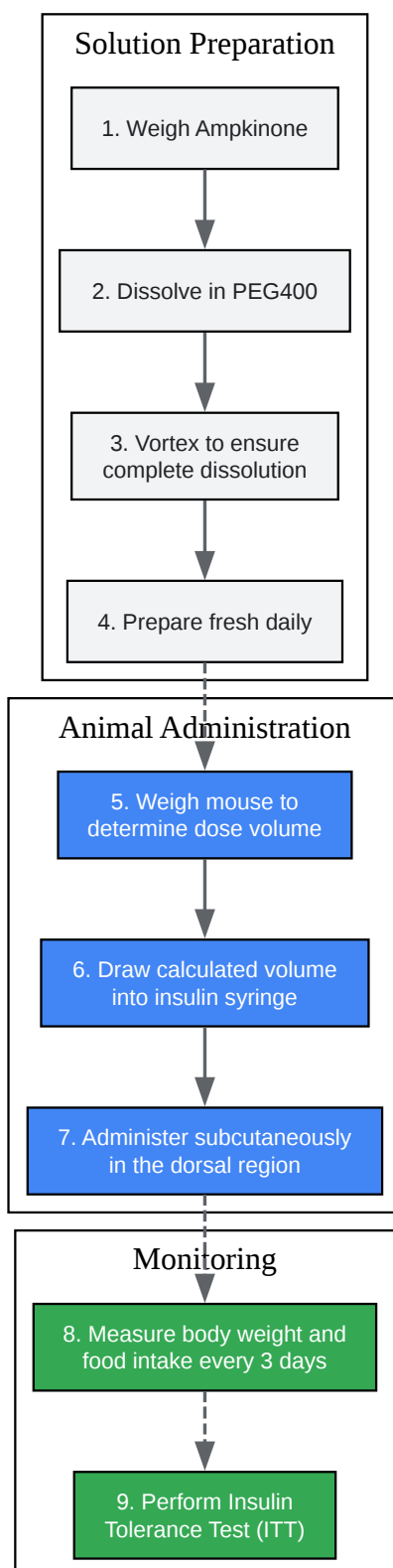
The following table summarizes the reported dosage and administration of **Ampkinone** in a diet-induced obese mouse model.

Parameter	Details	Reference
Dosage	10 mg/kg body weight per day	
Animal Model	Diet-induced obese mice	
Administration Route	Subcutaneous (s.c.) injection	
Vehicle	Polyethylene glycol (PEG400)	
Treatment Duration	1 month	
Monitoring Parameters	Body weight and food intake (measured every 3 days), Insulin Tolerance Test (ITT)	

Experimental Protocols

This section provides a detailed protocol for the in vivo administration of **Ampkinone** and a key functional assay based on published studies.

Ampkinone Solution Preparation and Administration Workflow



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Workflow for the preparation and in vivo administration of **Ampkinone**.

Materials:

- **Ampkinone** powder
- Polyethylene glycol 400 (PEG400)
- Sterile microcentrifuge tubes
- Vortex mixer
- Insulin syringes (e.g., 28-30 gauge)
- Animal scale

Procedure:

- Preparation of Dosing Solution:
 - On the day of administration, weigh the required amount of **Ampkinone** powder.
 - Dissolve the **Ampkinone** in PEG400 to achieve the desired final concentration for a 10 mg/kg dose. The volume of injection should be calculated based on the average weight of the mice to ensure a consistent and manageable injection volume (e.g., 5-10 μ L/g body weight).
 - Vortex the solution thoroughly to ensure the compound is completely dissolved. It is recommended to prepare this solution fresh daily.
- Animal Dosing:
 - Weigh each mouse to accurately calculate the individual dose volume.
 - Draw the calculated volume of the **Ampkinone** solution into an insulin syringe.
 - Administer the solution via subcutaneous injection into the dorsal region of the mouse.
- Monitoring:

- Measure and record the body weight and food intake of each animal every three days throughout the study period.

Insulin Tolerance Test (ITT) Protocol

Purpose: To assess in vivo insulin sensitivity.

Materials:

- Humulin R (or other regular human insulin)
- Sterile saline
- Glucometer and test strips
- Blood collection supplies (e.g., lancets, collection tubes)

Procedure:

- Fasting: Fast the mice for a predetermined period (typically 4-6 hours) before the test.
- Baseline Glucose: Obtain a baseline blood glucose reading from a tail snip.
- Insulin Injection: Administer insulin intraperitoneally (i.p.) at a standard dose (e.g., 0.75 U/kg body weight).
- Blood Glucose Monitoring: Measure blood glucose levels at regular intervals post-injection (e.g., 15, 30, 60, 90, and 120 minutes).
- Data Analysis: Plot the blood glucose levels over time for each treatment group. The rate of glucose clearance is an indicator of insulin sensitivity.

Note: The accuracy of the methods described in the cited literature has not been independently confirmed and should be used for reference purposes only. Researchers should optimize these protocols for their specific experimental conditions.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. AMPK activators: mechanisms of action and physiological activities - PMC [pmc.ncbi.nlm.nih.gov]
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